

3-Phenylpropionitrile structural formula and IUPAC name

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Compound of Interest

Compound Name: **3-Phenylpropionitrile**

Cat. No.: **B121915**

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An In-depth Technical Guide to 3-Phenylpropionitrile

This guide provides a detailed overview of the chemical structure and nomenclature of **3-Phenylpropionitrile**, a key compound for researchers and professionals in drug development and chemical synthesis.

Chemical Identity and Nomenclature

3-Phenylpropionitrile is an aromatic compound belonging to the nitrile class. Its systematic and common identifiers are crucial for accurate documentation and communication in a research context.

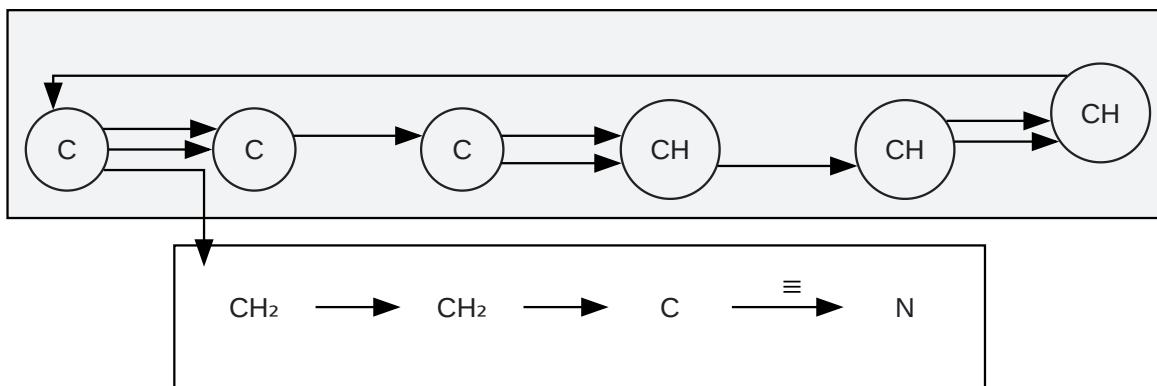
The internationally recognized IUPAC name for this compound is 3-phenylpropanenitrile.^{[1][2]} It is also commonly referred to by several synonyms, including Benzenepropanenitrile, Hydrocinnamonnitrile, and 2-Phenylethyl cyanide.^{[1][3][4][5][6]}

Identifier	Value
IUPAC Name	3-phenylpropanenitrile[1][2]
Molecular Formula	C ₉ H ₉ N[1][5][7]
Linear Formula	C ₆ H ₅ CH ₂ CH ₂ CN[3][4]
CAS Number	645-59-0[3][7]
Molecular Weight	131.17 g/mol [1][3]
SMILES	C1=CC=C(C=C1)CCC#N[1]
InChI Key	ACRWYXSKEHUQDB-UHFFFAOYSA-N[1][4]

Structural Formula

The structural formula of **3-Phenylpropionitrile** consists of a phenyl group (a benzene ring) attached to the end of a three-carbon aliphatic chain, which is terminated by a nitrile group (-C≡N).[1][7] Specifically, the phenyl group is bonded to the third carbon atom of the propanenitrile backbone.[1]

The chemical structure can be visualized as a benzyl group (C₆H₅CH₂–) attached to an ethyl cyanide group (–CH₂CN).



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Caption: 2D structural formula of **3-Phenylpropionitrile**.

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References

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